

An In-Depth Technical Guide to Tetrabromohydroquinone

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Compound of Interest

Compound Name: Tetrabromohydroquinone

Cat. No.: B181579

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Tetrabromohydroquinone (TBHQ), a fully substituted brominated aromatic diol, is a significant compound in synthetic chemistry and materials science. This guide provides a comprehensive overview of its core physicochemical properties, a detailed, field-proven synthesis protocol, and an exploration of its applications, particularly as a versatile synthesis intermediate. Emphasis is placed on the causality behind experimental choices and adherence to rigorous safety protocols. This document serves as a technical resource for professionals requiring a deep, practical understanding of this valuable chemical building block.

Introduction

Tetrabromohydroquinone, systematically named 2,3,5,6-tetrabromobenzene-1,4-diol, is a halogenated derivative of hydroquinone.[1] Its structure, featuring a benzene ring symmetrically substituted with four bromine atoms and two hydroxyl groups, imparts unique chemical properties that make it a valuable precursor in various fields. Historically, direct bromination of hydroquinone often led to complex mixtures or the oxidized product, bromanil.[2] However, refined single-stage bromination processes have made high-purity TBHQ readily accessible for research and industrial applications.[2]

This compound is a cornerstone for many specialized chemical formulations, primarily serving as a high-purity intermediate.[3] Its utility is particularly pronounced in the development of

advanced materials where halogenation is required to impart specific functionalities, such as flame retardancy, thermal stability, or increased chemical resistance.[3] Furthermore, its rigid, electron-rich core has been exploited in the synthesis of novel organic materials and, more recently, in the creation of complex macromolecules for biomedical applications.

Physicochemical Properties

The physical and chemical characteristics of **tetrabromohydroquinone** are foundational to its application and handling. The high molecular weight and extensive halogenation result in a high-melting, crystalline solid. A summary of its key properties is presented below.

Property	Value	Source(s)
Molecular Formula	C ₆ H ₂ Br ₄ O ₂	[1][4][5][6]
Molecular Weight	425.69 g/mol	[1][5][7][8]
CAS Number	2641-89-6	[1][3][4][7][9]
IUPAC Name	2,3,5,6-tetrabromobenzene-1,4-diol	[1]
Synonyms	Tetrabromoquinol, 2,3,5,6-Tetrabromohydroquinone	[1][8]
Appearance	Crystalline Solid	[2]
Melting Point	252-255 °C (lit.)	[5][7][8]
Boiling Point	304.4 ± 37.0 °C at 760 mmHg (Predicted)	[4]
Density	2.8 ± 0.1 g/cm ³	[4]

Synthesis and Purification

The synthesis of **tetrabromohydroquinone** is most effectively achieved through the direct bromination of hydroquinone in a mixed solvent system. This method prevents the formation of the over-oxidized byproduct, bromanil, and allows for high yields of the desired product.[2]

Causality in Protocol Design:

- **Solvent Choice:** A mixture of a non-polar solvent (chloroform) and a polar protic solvent (methanol) is critical. The chloroform helps to dissolve the starting hydroquinone and the bromine, while the methanol facilitates the reaction and helps to keep the byproduct bromanil in solution during filtration, enhancing the purity of the precipitated product.[2]
- **Temperature Control:** The initial addition of bromine is performed at room temperature to control the exothermic reaction. The subsequent heating to reflux ensures the reaction goes to completion, driving the full substitution of all four aromatic protons.[2]
- **Filtration Method:** Filtering the reaction mixture while hot is a key purification step. **Tetrabromohydroquinone** is less soluble in the hot solvent mixture than the potential bromanil byproduct, causing it to precipitate out as a pure solid upon formation, while impurities remain in the filtrate.[2]

Detailed Experimental Protocol: Synthesis of Tetrabromohydroquinone

This protocol is adapted from the process described by Joseph E. Kovacic (U.S. Patent 3,143,576).[2]

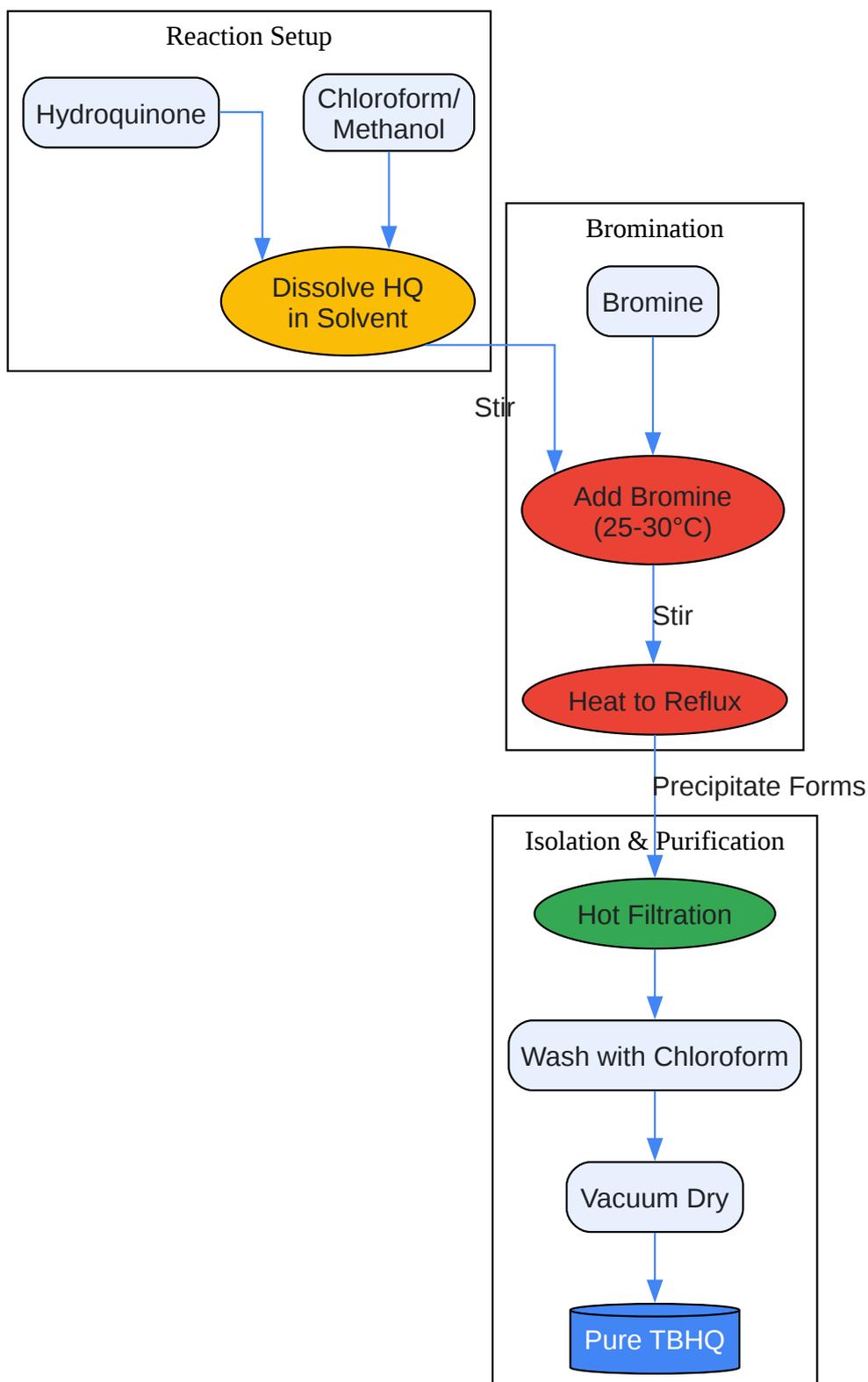
Materials:

- Hydroquinone (0.2 g. mole)
- Bromine (0.8 g. mole)
- Chloroform (240 ml)
- Methanol (68 ml)
- Reactor flask with reflux condenser, dropping funnel, and magnetic stirrer

Procedure:

- In the reactor flask, dissolve 0.2 g. mole of hydroquinone in a mixture of 240 ml of chloroform and 68 ml of methanol.

- Stir the solution at room temperature (25-30 °C).
- Slowly add 0.8 g. mole of bromine to the solution from the dropping funnel over approximately 25-30 minutes.
- After the addition is complete, heat the reaction mixture to its reflux temperature.
- Maintain the reflux, with continuous stirring, until the deep red-brown color of the bromine lightens significantly, indicating its consumption.
- Filter the hot reaction mixture using suction filtration to collect the precipitated crystalline product.
- Wash the collected solid with a small amount of cold chloroform to remove any residual soluble impurities.
- Dry the product under vacuum. The resulting solid is substantially pure **tetrabromohydroquinone**. An expected yield is approximately 81%.^[2]



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Caption: Synthesis workflow for **Tetrabromohydroquinone** from Hydroquinone.

Applications in Research and Drug Development

Tetrabromohydroquinone is not typically an active pharmaceutical ingredient itself but serves as a critical building block and intermediate in the synthesis of more complex molecules and materials.[3]

- **Intermediate for Specialty Chemicals:** Its primary role is as a high-purity synthesis intermediate.[3] The four bromine atoms can serve as leaving groups or be involved in coupling reactions, while the two hydroxyl groups can be functionalized, making it a highly versatile precursor for a wide range of custom-synthesized compounds.[3]
- **Materials Science:** TBHQ is used to create products that require halogenation for specific functionalities.[3] This includes the development of flame-retardant materials, high-performance polymers, and performance coatings where thermal and chemical stability are paramount.[3]
- **Dendrimer Synthesis for Drug Delivery:** In a notable application within drug development research, **tetrabromohydroquinone** has been used as the core for synthesizing thermoresponsive branched oligoethylene glycol dendrimers. These complex macromolecules have demonstrated cytotoxic activity against MCF-7 breast cancer cells, highlighting the potential of TBHQ derivatives in creating novel therapeutic agents or drug delivery systems.[7]
- **Bioluminescence Research:** An interesting natural occurrence of TBHQ is in the luminous acorn worm, *Ptychodera flava*. It has been identified as one of the substances responsible for the organism's green luminescence when combined with hydrogen peroxide under basic conditions.[1][7] This has opened avenues for research into novel chemiluminescence systems.

Safety and Handling

As a Senior Application Scientist, ensuring the safe handling of all chemicals is paramount.

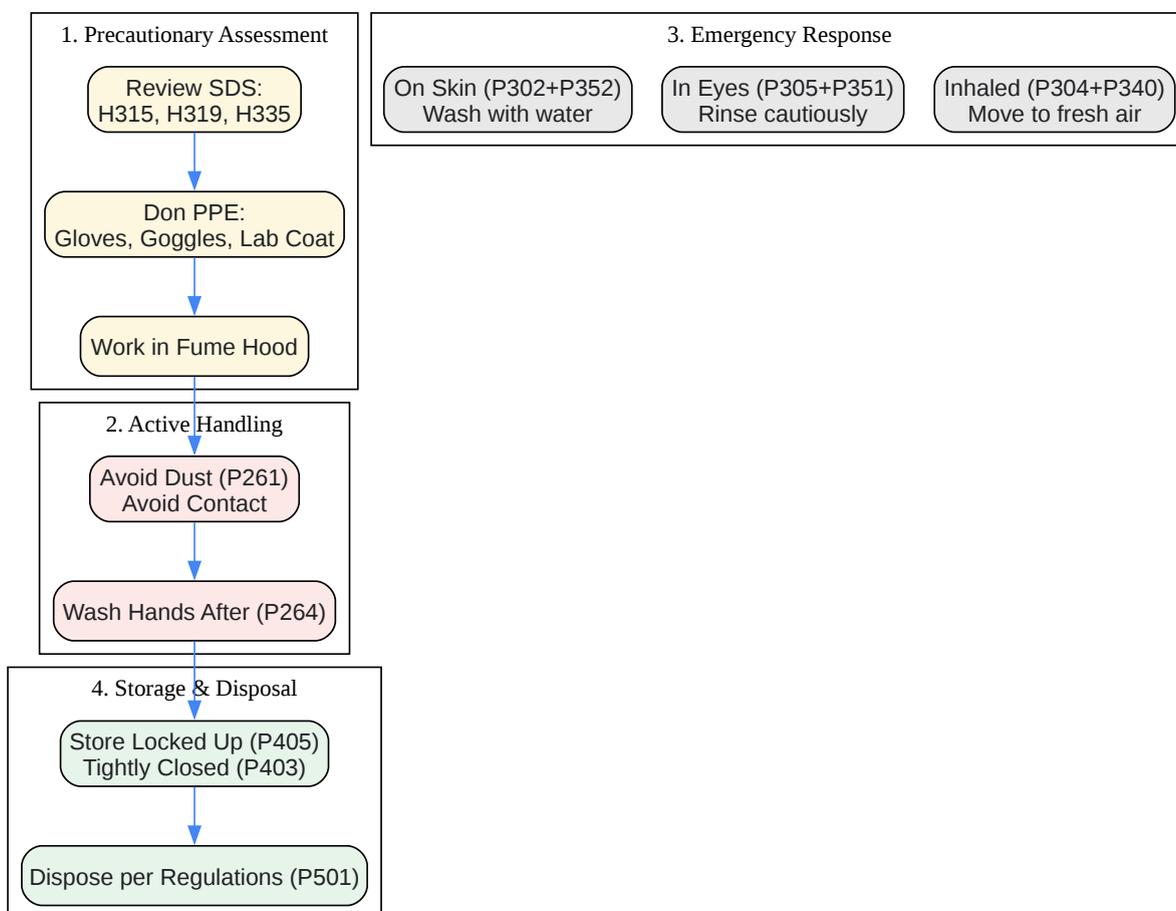
Tetrabromohydroquinone is an irritant and requires careful handling in a controlled laboratory environment.

GHS Hazard Classification:

- Pictogram: GHS07 (Exclamation Mark)[7]
- Signal Word: Warning[1][4][7]
- Hazard Statements:
 - H315: Causes skin irritation.[1][4][7]
 - H319: Causes serious eye irritation.[1][4][7]
 - H335: May cause respiratory irritation.[1][4][7]

Self-Validating Safety Protocol:

This workflow ensures that all hazards are considered and mitigated before, during, and after handling the compound.



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Caption: Logical workflow for the safe handling of **Tetrabromohydroquinone**.

Key Precautionary Statements (Prevention & Storage):

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[1][4]
- P264: Wash skin thoroughly after handling.[1][4]
- P280: Wear protective gloves/ eye protection/ face protection.[1][4]
- P403 + P233: Store in a well-ventilated place. Keep container tightly closed.[4]
- P405: Store locked up.[4]

Conclusion

Tetrabromohydroquinone is a fundamentally important, high-purity intermediate chemical with a well-defined property profile and established synthesis route. Its value lies not in direct application but in its versatility as a precursor for advanced materials, specialty chemicals, and innovative macromolecules for drug development. Its rigid, heavily brominated structure provides a unique platform for chemists to build upon. A thorough understanding of its synthesis, properties, and stringent safety requirements, as detailed in this guide, is essential for any researcher or developer looking to leverage this compound's full potential.

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